

# viscosity measurement of 2,5-dimethyloctane liquid and gas

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

Get Quote

## Compound Introduction & Data Summary

**2,5-Dimethyloctane** (C<sub>10</sub>H<sub>22</sub>) is a saturated acyclic hydrocarbon with a molar mass of 142.286 g/mol [1] [2]. The table below summarizes its key physicochemical properties and the available viscosity data from the NIST database.

Table 1: Key Properties of 2,5-Dimethyloctane

Property	Value	Source / Condition
CAS Number	15869-89-3	[2]
Molecular Formula	C <sub>10</sub> H <sub>22</sub>	[1] [2]
Molar Mass	142.286 g/mol	[1]
Density	0.732 g/cm <sup>3</sup>	[2]
Boiling Point	158 °C (at 760 mmHg)	[2]
Viscosity (Liquid)	Data available	Temperature range: 270 K to 600 K [1]

Property	Value	Source / Condition
Viscosity (Gas)	Data available	Temperature range: 430 K to 900 K [1]

## Viscosity Measurement Protocols

The following section details established methodologies for measuring viscosity, which can be applied to **2,5-dimethyloctane**. The choice between methods depends on whether the sample is liquid or gas and the required precision [3].

**Table 2: Comparison of Viscosity Measurement Methods**

Method	Principle	Suitability for 2,5-Dimethyloctane	Key Considerations
<b>Rotational Viscometer</b>	Measures torque to rotate a spindle in fluid; determines resistance to flow (dynamic viscosity).	Ideal for liquid phase; can simulate different shear conditions.	Most versatile for liquids; required for non-Newtonian fluids, but applicable to Newtonian ones like 2,5-dimethyloctane [3].
<b>Capillary Viscometer</b>	Measures time for a fluid volume to flow through a capillary tube; calculates kinematic viscosity.	Suitable for Newtonian liquids like 2,5-dimethyloctane.	Classic, precise method; requires well-controlled temperature and clean equipment [3].
<b>Vibrational Viscometer</b>	Measures damping of an oscillating resonator immersed in fluid.	Suitable for in-process monitoring of liquids.	Robust for continuous, in-line measurements in a process stream [3].
<b>Falling Sphere Viscometer</b>	Measures time for a sphere of known density to fall a set distance in the fluid.	Can be used for transparent liquids and gases.	Governed by Stokes' law; requires a transparent medium to track the sphere [3].

## Protocol A: Rotational Viscometry for Liquid Phase

This method is recommended for determining the dynamic viscosity of liquid **2,5-dimethyloctane** over a range of temperatures.

- **Sample Preparation:** Ensure the **2,5-dimethyloctane** sample is pure and free of bubbles. Place a sufficient volume in the sample cup of the viscometer.
- **Temperature Control:** Set and maintain the viscometer's thermostat to the desired temperature (e.g., 25°C). Allow the sample to equilibrate thoroughly.
- **Instrument Setup:** Select an appropriate spindle and rotational speed (shear rate) as per the instrument manufacturer's guidelines.
- **Measurement:** Start the rotation and allow the torque reading to stabilize. Record the viscosity value.
- **Data Collection:** Repeat measurements at multiple temperatures and shear rates to characterize behavior. The NIST database contains data for **2,5-dimethyloctane** in the temperature range of **270 K to 600 K** for the liquid phase in equilibrium with gas [1].

## Protocol B: Capillary Viscometry for Kinematic Viscosity

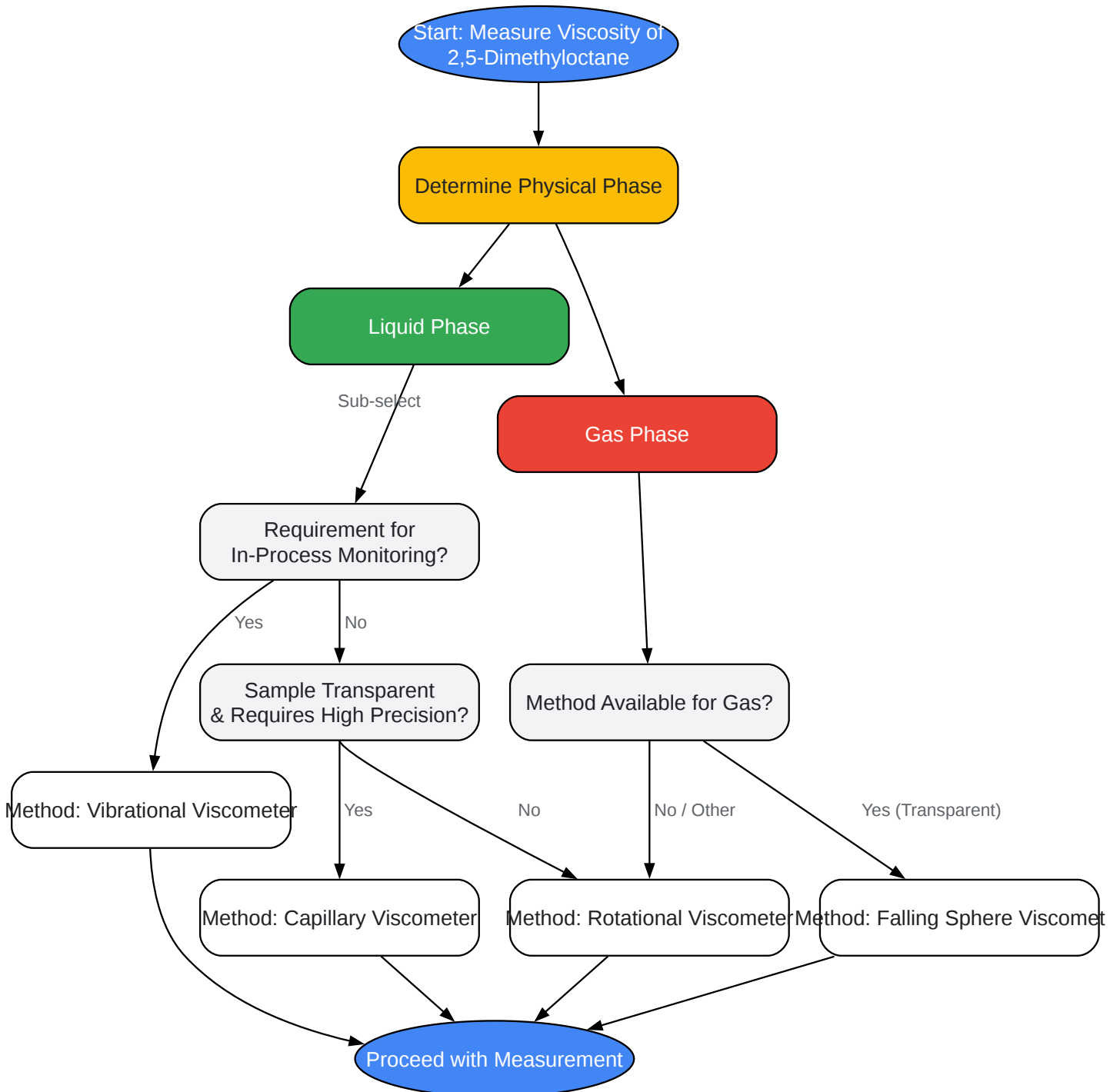
This method is suitable for determining the kinematic viscosity of liquid **2,5-dimethyloctane**, which can be converted to dynamic viscosity using the density.

- **Viscometer Selection:** Use a calibrated Ubbelohde or Ostwald capillary viscometer.
- **Sample Introduction:** Carefully introduce the **2,5-dimethyloctane** sample into the viscometer.
- **Temperature Bath:** Immerse the viscometer in a constant temperature bath (e.g., at 20°C and 40°C as per ASTM standards) and allow it to equilibrate for at least 15 minutes.
- **Flow Time Measurement:** Measure the time, in seconds, for the liquid meniscus to pass between the two etched marks on the capillary. Repeat this at least three times to obtain a reproducible average.
- **Calculation:** The kinematic viscosity ( $\nu$ ) is calculated by multiplying the average flow time by the calibration constant of the viscometer.

## Experimental Workflow Visualization

The following diagram outlines the logical decision-making process for selecting the appropriate viscosity measurement method, as discussed in the protocols.

## Viscosity Measurement Method Selection



Click to download full resolution via product page

## Critical Experimental Considerations

- **Temperature Control:** Viscosity is highly temperature-dependent. Maintain a stable, well-defined temperature during all measurements. Report the temperature alongside all viscosity data [1] [3].
- **Fluid Type: 2,5-Dimethyloctane** is expected to be a **Newtonian fluid**, meaning its viscosity is independent of the applied shear rate. This simplifies measurement and data interpretation [3].
- **Data Source:** For highly accurate and critically evaluated data, consult the **NIST Web Thermo Tables (WTT)**, which contains experimentally derived viscosity data for both liquid and gaseous **2,5-dimethyloctane** across specified temperature ranges [1].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. , 2 - 5 -- Critically Evaluated Thermophysical Property... dimethyloctane [wtt-pro.nist.gov]
2. , 2 - 5 | CAS#:15869-89-3 | Chemsrvc dimethyloctane [chemsrc.com]
3. How Can I Measure ? Viscosity [cscscientific.com]

To cite this document: Smolecule. [viscosity measurement of 2,5-dimethyloctane liquid and gas].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1517939#viscosity-measurement-of-2-5-dimethyloctane-liquid-and-gas>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)